

Operational Guide: Safe Handling & Logistics for 2-O-Hydroxyethyl-d-glucose

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Compound of Interest

Compound Name: 2-O-Hydroxyethyl-d-glucose

CAS No.: 2280-43-5

Cat. No.: B1458490

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Executive Safety & Technical Summary

2-O-Hydroxyethyl-d-glucose (CAS: 2280-43-5 / 25018-15-9) is a glucose derivative often used as a metabolic tracer or intermediate in carbohydrate synthesis. While generally classified as low toxicity under GHS standards, it presents specific operational challenges in a drug development environment.

The Dual-Risk Profile:

- **Personnel Safety:** As a fine organic powder, it poses a risk of particulate inhalation and potential respiratory sensitization upon repeated exposure. Standard carbohydrate derivatives can act as mild irritants to mucous membranes.
- **Data Integrity (Critical):** This compound is hygroscopic.[1] Improper handling leads to moisture absorption, altering molecular weight calculations and compromising stoichiometric precision in downstream synthesis or metabolic assays.

Core Directive: Treat this substance as a Potential Irritant and Moisture-Sensitive Reagent.

Personal Protective Equipment (PPE) Matrix

This matrix is designed to prevent cross-contamination and minimize particulate exposure.

PPE Category	Specification	Operational Logic (The "Why")
Hand Protection	Nitrile Gloves (Min. thickness 0.11 mm)	Latex-Free: Avoids allergen introduction. Tactility: Essential for handling small weighing boats without static disruption. Change immediately if punctured.
Eye Protection	Safety Glasses with Side Shields (ANSI Z87.1)	Protects against inadvertent powder flicking during spatula transfer. Goggles are required only if generating large dust clouds (unlikely in micro-scale use).
Respiratory	Fume Hood (Primary) or N95/P2 Respirator (Secondary)	Primary Control: Handling inside a certified fume hood prevents dust accumulation in the lab. Secondary: If weighing on an open bench, an N95 mask is mandatory to prevent inhalation of fine particulates [1].
Body Defense	Standard Lab Coat (Cotton/Poly blend)	Prevents accumulation of organic dust on street clothes. Must be buttoned to the neck.

Technical Handling Protocol: The "Dry-Chain" Method

Objective: Transfer reagent without inducing hydration or static scattering.

Phase A: Preparation

- Environment: Ensure the laboratory humidity is monitored (<50% RH preferred).
- Static Control: Carbohydrate powders are prone to static charge, causing them to "jump" from spatulas. Use an anti-static gun or ionizer bar near the balance if available [2].
- Equilibration: Allow the reagent container to reach room temperature before opening to prevent condensation on the solid.

Phase B: Weighing & Solubilization

- The "Closed Transfer" Rule:
 - Open the vial inside the fume hood.
 - Transfer the required amount into a pre-tared weighing boat.
 - IMMEDIATELY reseal the stock vial. Do not leave it open while waiting for the balance to stabilize.
- Solvent Addition:
 - Add the solvent (e.g., water, buffer, DMSO) to the weighing vessel or intermediate flask before removing it from the hood. This traps the dust in solution, eliminating the inhalation hazard for subsequent steps.

Phase C: Spill Management

- Dry Spill: Do not wet initially (this creates a sticky syrup). Sweep gently with a brush into a dustpan, then wipe the surface with a damp paper towel.
- Wet Spill: Absorb with inert material (vermiculite or paper towels). Clean area with 70% Ethanol to remove sticky residues.

Disposal & Environmental Compliance

Although glucose derivatives are often biodegradable, laboratory chemical residues must never be poured down the drain without specific EHS authorization.

Disposal Workflow

- Solid Waste: Excess powder in vials should be capped and placed in the Solid Chemical Waste drum (Non-Hazardous Organic).
- Liquid Waste: Aqueous or organic solutions containing **2-O-Hydroxyethyl-d-glucose** should be segregated into Non-Halogenated Organic Waste or Aqueous Waste streams, depending on the solvent used.
- Container Decontamination: Triple rinse empty vials with water. Deface the label. Dispose of the rinsed vial in glass recycling or sharps containers [3].

Operational Logic Visualization

The following diagram illustrates the "Dry-Chain" workflow to ensure safety and sample integrity.



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Figure 1: The "Dry-Chain" workflow emphasizes immediate resealing to prevent hygroscopic degradation and dust generation.

References

- Occupational Safety and Health Administration (OSHA). (n.d.). Laboratory Safety Guidance. United States Department of Labor. Retrieved October 26, 2023, from [\[Link\]](#)
- University of Wisconsin-Madison EHS. (2020). Weighing Hazardous Powders in the Laboratory. Retrieved October 26, 2023, from [\[Link\]](#)

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US). Retrieved October 26, 2023, from [[Link](#)]

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Sources

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